

toxicological profile of ergovaline in cattle and horses

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Compound of Interest

Compound Name: *Ergovaline*

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An In-depth Technical Guide to the Toxicological Profile of **Ergovaline** in Cattle and Horses

Introduction

Ergovaline is the primary ergopeptine alkaloid mycotoxin produced by the endophytic fungus *Epichloë coenophiala* (previously *Neotyphodium coenophialum*), which lives in a symbiotic relationship with tall fescue (*Lolium arundinaceum*), a common forage grass.[1][2] While the endophyte provides the plant with benefits such as drought resistance and pest deterrence, the **ergovaline** it produces is the principal causative agent of fescue toxicosis, a syndrome that results in significant economic losses in livestock, particularly cattle and horses.[1][2]

Ergovaline constitutes approximately 84-97% of the total ergopeptine alkaloids found in infected fescue.[1] The toxicological profile of **ergovaline** is characterized by its potent interaction with various biogenic amine receptors, leading to a range of physiological disruptions, most notably vasoconstriction and hormonal imbalances.[3][4] This guide provides a detailed technical overview of the toxicology of **ergovaline**, focusing on its mechanisms of action, species-specific effects in cattle and horses, quantitative data, and the experimental protocols used in its study.

Mechanism of Action

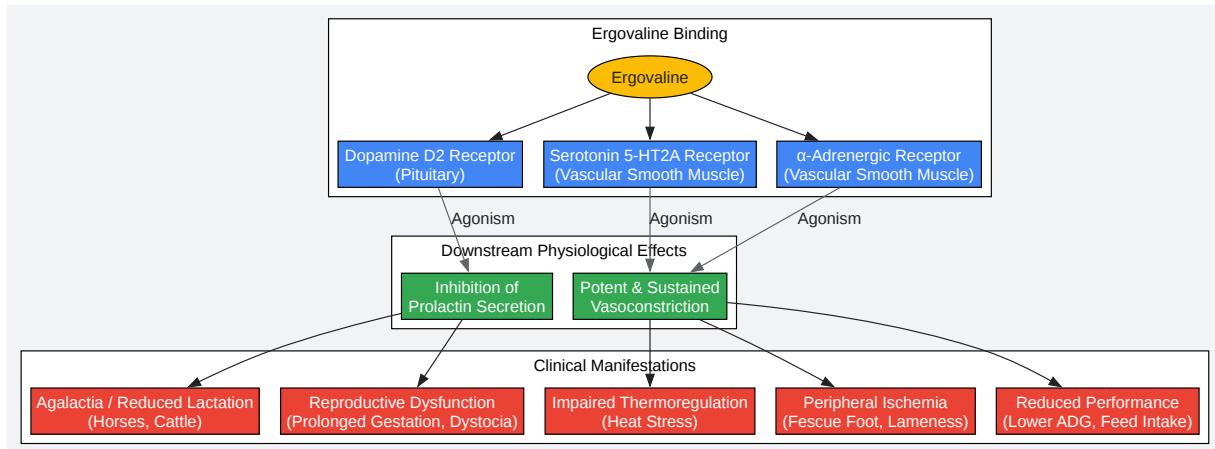
Ergovaline's toxicity stems from its structural similarity to biogenic amines like dopamine, serotonin, and norepinephrine, allowing it to bind to and modulate their respective receptors.[4] This interaction is the foundation for the diverse clinical signs observed in fescue toxicosis.

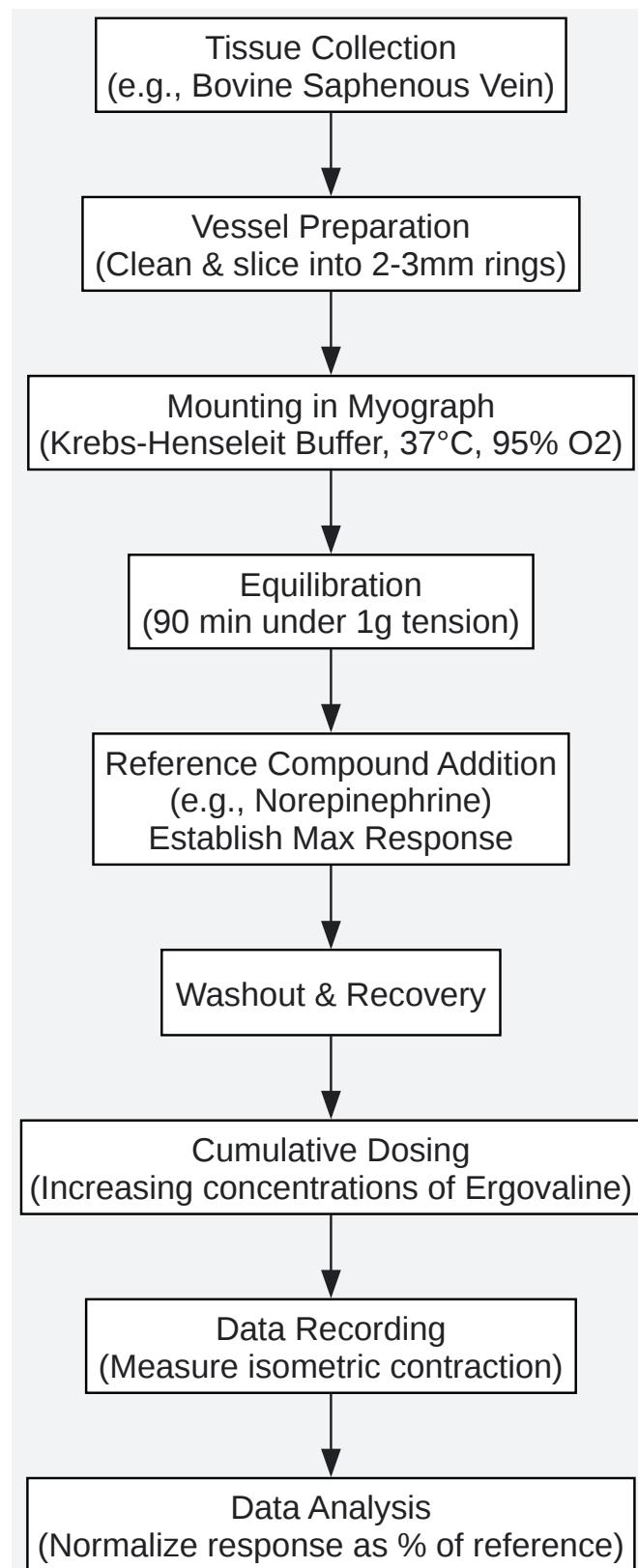
2.1 Receptor Interactions

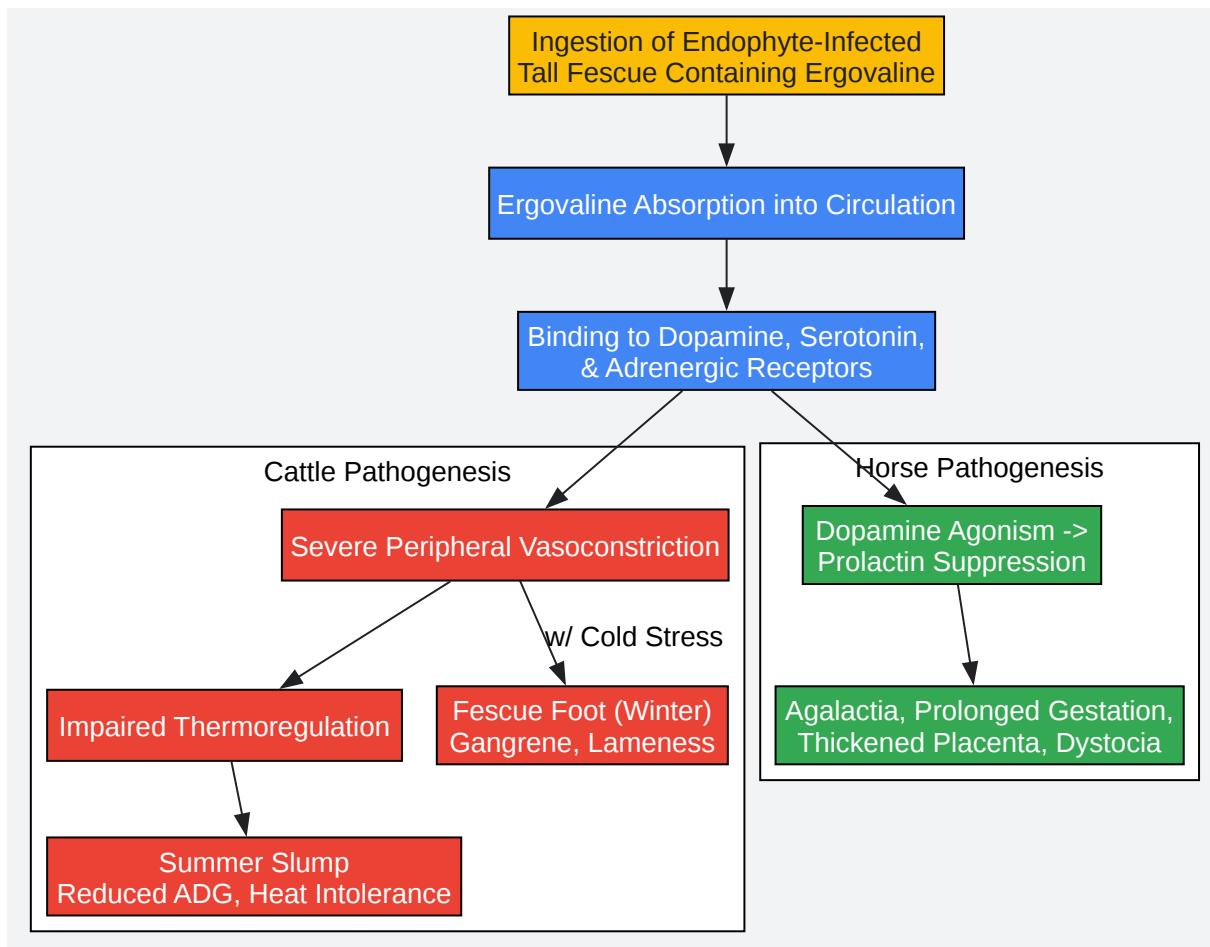
The primary mechanisms involve:

- Dopamine D2 Receptor Agonism: **Ergovaline** is a potent agonist of dopamine D2 receptors. [3] This activation in the pituitary gland inhibits the secretion of prolactin.[3][5] Reduced circulating prolactin is a hallmark of fescue toxicosis and directly leads to agalactia (failure to produce milk) in periparturient mares and reduced milk production in cattle.[3][6] This dopaminergic effect also disrupts the hypothalamic thermoregulatory center and can alter the balance of reproductive hormones like progesterone.[3][7]
- Serotonergic (5-HT) and Adrenergic (α) Receptor Interactions: **Ergovaline** interacts with serotonin receptors (specifically 5-HT2A) and α -adrenergic receptors in vascular smooth muscle, causing potent and persistent vasoconstriction.[8][9] This narrowing of blood vessels reduces blood flow to peripheral tissues (extremities) and visceral organs.[1][10] The sustained nature of this contraction is a key factor in the pathogenesis of syndromes like "fescue foot" in cattle.[11] **Ergovaline** can act as both an agonist and, after prolonged exposure, an antagonist at these receptors.[9][12]

Signaling Pathway Diagram







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